

How to improve RGB-286147 stability in solution

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Compound of Interest

Compound Name: RGB-286147

Cat. No.: B1679313

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Technical Support Center: RGB-286147

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on handling and improving the stability of **RGB-286147** in solution.

Troubleshooting Guide

This guide addresses specific issues that may arise during the preparation and use of **RGB-286147** solutions.

Problem	Potential Cause	Recommended Solution
Precipitation or Cloudiness in Solution	1. Low Solubility: The concentration may exceed the solubility limit in the chosen solvent. 2. Solvent Quality: Use of aged or hygroscopic DMSO can significantly reduce solubility.[1] 3. Temperature Fluctuation: The compound may be precipitating out of solution upon cooling or after a freeze-thaw cycle.	1. Verify Concentration: Cross-reference your concentration with the solubility data provided. Consider preparing a more dilute solution. 2. Use High-Quality Solvent: Always use fresh, anhydrous, high-purity DMSO.[1] 3. Aid Solubilization: Gentle warming and sonication can help dissolve the compound.[1] 4. Aliquot Solution: Store the stock solution in single-use aliquots to avoid repeated freeze-thaw cycles.[1][2]
Loss of Activity or Inconsistent Results	1. Degradation: The compound may be degrading due to improper storage or handling. 2. Repeated Freeze-Thaw Cycles: This can lead to compound degradation and precipitation.[1] 3. Exposure to Incompatibles: Contact with strong acids, alkalis, or oxidizing agents can cause chemical instability.	1. Follow Storage Guidelines: Adhere strictly to the recommended storage temperatures and durations. 2. Aliquot and Store Properly: Prepare single-use aliquots and store them at -80°C for long-term stability.[1] 3. Check for Contaminants: Ensure solvents and buffers are free from incompatible substances. 4. Protect from Light: Store solutions in light-protected vials.[2]

Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of **RGB-286147**?

A1: The fundamental properties of **RGB-286147** are summarized in the table below.

Property	Value
CAS Number	784211-09-2[1]
Molecular Formula	C ₂₃ H ₂₂ Cl ₂ N ₄ O ₃ [3]
Molecular Weight	473.35 g/mol [2][3]
Appearance	White to off-white solid[1]

Q2: What is the best solvent for dissolving **RGB-286147**?

A2: The recommended solvent for **RGB-286147** is Dimethyl Sulfoxide (DMSO).[1][2][3] It is critical to use newly opened, high-purity DMSO, as hygroscopic (water-absorbing) DMSO can significantly impair solubility.[1]

Solvent	Reported Solubility
DMSO	Up to 30 mg/mL (63.38 mM)[1]
10 mM[3]	
5 mg/mL[2]	

Q3: How should I prepare a stock solution of **RGB-286147**?

A3: For consistent results, follow the detailed protocol for stock solution preparation. A visual workflow is also provided below.

Q4: What are the optimal storage conditions for **RGB-286147**?

A4: Proper storage is crucial for maintaining the compound's stability and activity. Recommendations vary for the solid compound versus solutions.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	12 Months[3]	Store sealed and away from moisture. [1]
4°C	6 Months[3]		
In Solvent (DMSO)	-80°C	6 Months[1]	Recommended for long-term storage.[1]
-20°C	1-6 Months[1][2]	Store in sealed, single-use aliquots away from moisture. [1]	

Q5: How can I minimize degradation during experimental use?

A5: To minimize degradation, always prepare fresh dilutions from a frozen stock aliquot for each experiment. Avoid keeping diluted solutions at room temperature for extended periods. Protect the compound from direct light.[2]

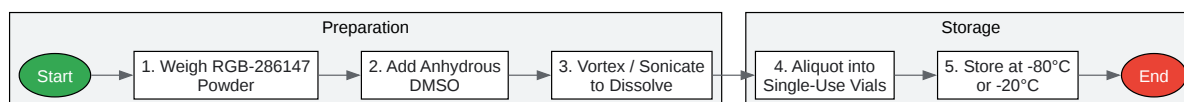
Experimental Protocols

Protocol: Preparation of a 10 mM RGB-286147 Stock Solution

- **Pre-Weighing:** Allow the vial of solid **RGB-286147** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **RGB-286147** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM solution, you will need 4.73 mg.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution briefly. If necessary, use an ultrasonic bath and gentle warming to ensure the compound dissolves completely.[1]

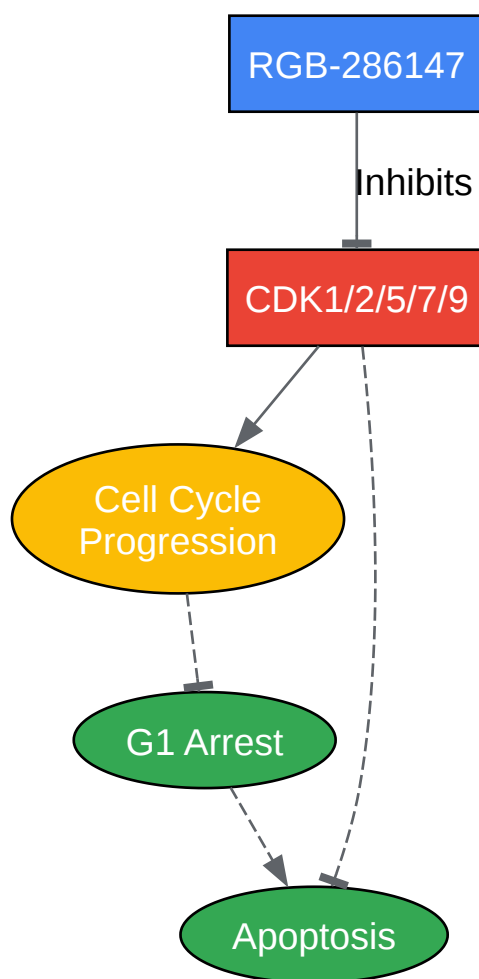
- Aliquoting: Dispense the stock solution into single-use, light-protected microcentrifuge tubes.
- Storage: Immediately store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term use (up to 1 month).^[1]

Visualizations



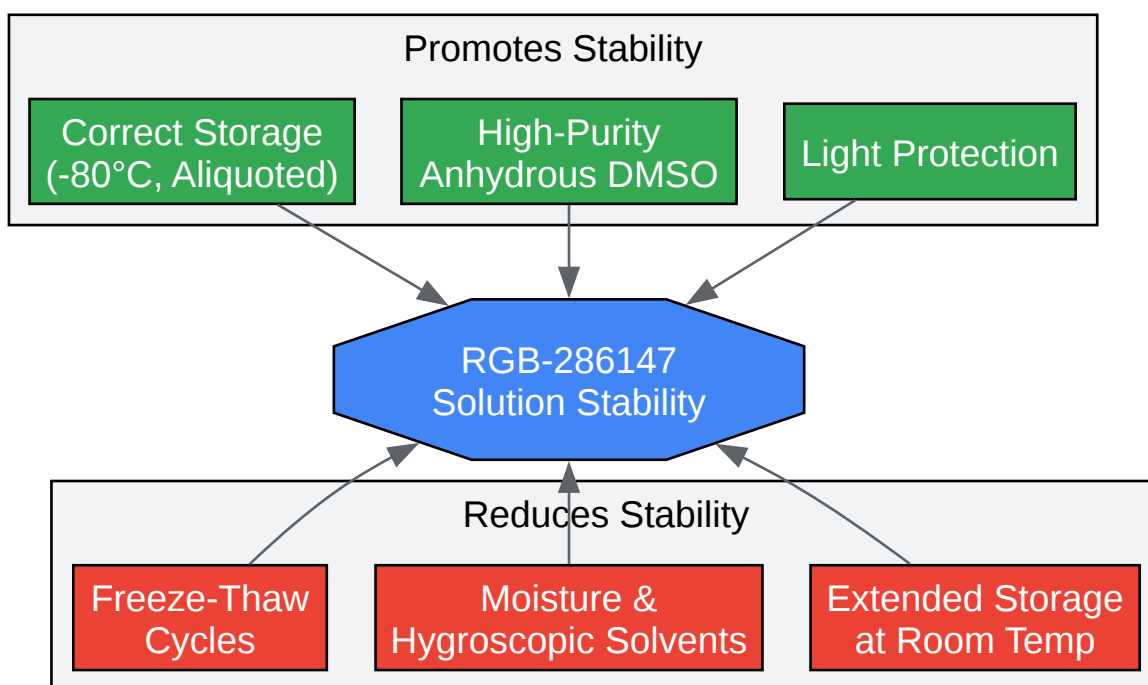
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Caption: Workflow for preparing a stable stock solution of **RGB-286147**.



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Caption: Simplified signaling pathway showing **RGB-286147** inhibition of CDKs.



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Caption: Key factors influencing the stability of **RGB-286147** in solution.

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